

Determining the Solubility of trans-4-Butylcyclohexanecarboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: *trans-4-Butylcyclohexanecarboxylic Acid*

CAS No.: 71101-89-8

Cat. No.: B1271016

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **trans-4-Butylcyclohexanecarboxylic acid**. While specific quantitative solubility data for this compound is not readily available in public literature, this document outlines a robust experimental protocol for its determination in various solvents. The methodologies described herein are based on established standards, including the principles outlined in the United States Pharmacopeia (USP) General Chapter <1236> on Solubility Measurements. This guide is intended to equip researchers with the necessary framework to generate reliable and reproducible solubility data, a critical parameter in drug development and formulation studies.

Introduction

trans-4-Butylcyclohexanecarboxylic acid is a substituted cycloalkane carboxylic acid. Understanding its solubility in different solvent systems is fundamental for its application in pharmaceutical sciences, including formulation development, purification, and quality control. Solubility dictates the bioavailability of a drug substance and influences its processing characteristics. This guide addresses the current gap in publicly available quantitative solubility data for this compound by providing a detailed experimental framework.

Qualitative Solubility Profile

Based on available chemical information, **trans-4-Butylcyclohexanecarboxylic acid** is expected to exhibit the following general solubility characteristics:

- **Polar Solvents:** Moderately soluble in polar organic solvents such as ethanol and ether.
- **Slightly Polar Solvents:** Slightly soluble in solvents like dimethyl sulfoxide (DMSO) and methanol.
- **Non-Polar Solvents:** Poorly soluble in non-polar solvents such as petroleum ether.
- **Aqueous Solutions:** The solubility in aqueous media is expected to be low and highly dependent on the pH of the solution. As a carboxylic acid, its solubility will increase in alkaline solutions due to the formation of the more soluble carboxylate salt.

Quantitative Solubility Data

A thorough search of scientific literature and chemical databases did not yield specific quantitative solubility data (e.g., in mg/mL or mol/L) for **trans-4-Butylcyclohexanecarboxylic acid** in various solvents. The following table is provided as a template for researchers to populate with experimentally determined values using the protocol outlined in this guide.

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)	Method
Water	25 ± 2	Shake-Flask		
pH 7.4 Buffer	25 ± 2	Shake-Flask		
Ethanol	25 ± 2	Shake-Flask		
Methanol	25 ± 2	Shake-Flask		
Dimethyl Sulfoxide (DMSO)	25 ± 2	Shake-Flask		
Diethyl Ether	25 ± 2	Shake-Flask		
Petroleum Ether	25 ± 2	Shake-Flask		

Experimental Protocol: Equilibrium Solubility Determination via the Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound. This protocol is based on the principles outlined in USP General Chapter <1236>.

Materials and Equipment

- **trans-4-Butylcyclohexanecarboxylic acid** (high purity)
- Selected solvents (analytical grade)
- Calibrated analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Centrifuge

- Syringe filters (e.g., 0.45 μm PTFE or other suitable material)
- Volumetric flasks and pipettes
- Analytical instrumentation for concentration measurement (e.g., HPLC-UV, LC-MS)

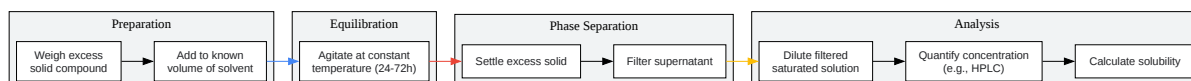
Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **trans-4-Butylcyclohexanecarboxylic acid** to a vial containing a known volume of the selected solvent. The excess solid is crucial to ensure that equilibrium is reached with a saturated solution.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker bath, typically set at $25\text{ }^{\circ}\text{C} \pm 2\text{ }^{\circ}\text{C}$ or another temperature of interest.
 - Agitate the vials for a sufficient period to allow the system to reach equilibrium. A common duration is 24 to 72 hours. Preliminary studies may be needed to determine the optimal equilibration time.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed at the same temperature to let the excess solid settle.
 - To separate the saturated solution from the undissolved solid, withdraw an aliquot of the supernatant using a syringe and immediately filter it through a syringe filter into a clean vial. Centrifugation prior to filtration can also be employed to aid in the separation.
- Sample Analysis:
 - Accurately dilute the filtered saturated solution with a suitable solvent to a concentration within the calibrated range of the analytical instrument.

- Quantify the concentration of **trans-4-Butylcyclohexanecarboxylic acid** in the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV).
- Prepare a calibration curve using standard solutions of known concentrations to ensure accurate quantification.
- Data Calculation:
 - Calculate the solubility of the compound in the original solvent by taking into account the dilution factor.
 - Express the solubility in appropriate units, such as mg/mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the determination of equilibrium solubility using the shake-flask method.



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